

Personal protective equipment for handling (11Z)-Hexadecen-7-yn-1-yl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (11Z)-Hexadecen-7-yn-1-yl
acetate

Cat. No.: B013429

[Get Quote](#)

Essential Safety and Handling Guide for (11Z)-Hexadecen-7-yn-1-yl acetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(11Z)-Hexadecen-7-yn-1-yl acetate**. The following procedures are designed to ensure the safe handling of this chemical in a laboratory setting.

(11Z)-Hexadecen-7-yn-1-yl acetate is a chemical compound that requires careful handling due to its potential hazards. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, data from structurally similar compounds, such as other long-chain alkenyl acetates and acetylenic compounds, indicate that it should be treated as a potential skin and eye irritant.^{[1][2][3][4]}

Hazard Identification and Classification

Based on analogous compounds, the primary hazards are:

- Skin Irritation: Causes skin irritation.^{[1][2][4]}
- Eye Irritation: Causes serious eye irritation.^{[1][3]}
- Aquatic Hazard: May be harmful to aquatic life with long-lasting effects.^[1]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][3]
Hazardous to the Aquatic Environment	Chronic 4	H413: May cause long lasting harmful effects to aquatic life[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment should be worn at all times when handling **(11Z)-Hexadecen-7-yn-1-yl acetate**. [1][5][6]

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended.[7][8] Check for integrity before use.
Eye and Face Protection	Safety glasses with side shields or goggles	A face shield should be worn in addition to goggles if there is a splash hazard.[8]
Skin and Body Protection	Laboratory coat	A lab coat or apron should be worn over personal clothing.[7][9]
Respiratory Protection	Not generally required	Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of any vapors.[3][5]
Footwear	Closed-toe shoes	Shoes must cover the entire foot.[9]

Experimental Protocols: Safe Handling and Storage

Adherence to the following procedures is mandatory for the safe handling and storage of **(11Z)-Hexadecen-7-yn-1-yl acetate**.

Handling:

- Work Area: Always handle the chemical in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[5]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[1][3]

Storage:

- Container: Keep the container tightly closed and stored in a cool, dry, and well-ventilated place.
- Incompatible Materials: Store away from strong oxidizing agents.[6]
- Ignition Sources: Keep away from heat, sparks, and open flames.[6]

Accidental Release and First Aid Measures

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.

First Aid:

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#)[\[3\]](#)
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[3\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[5\]](#)

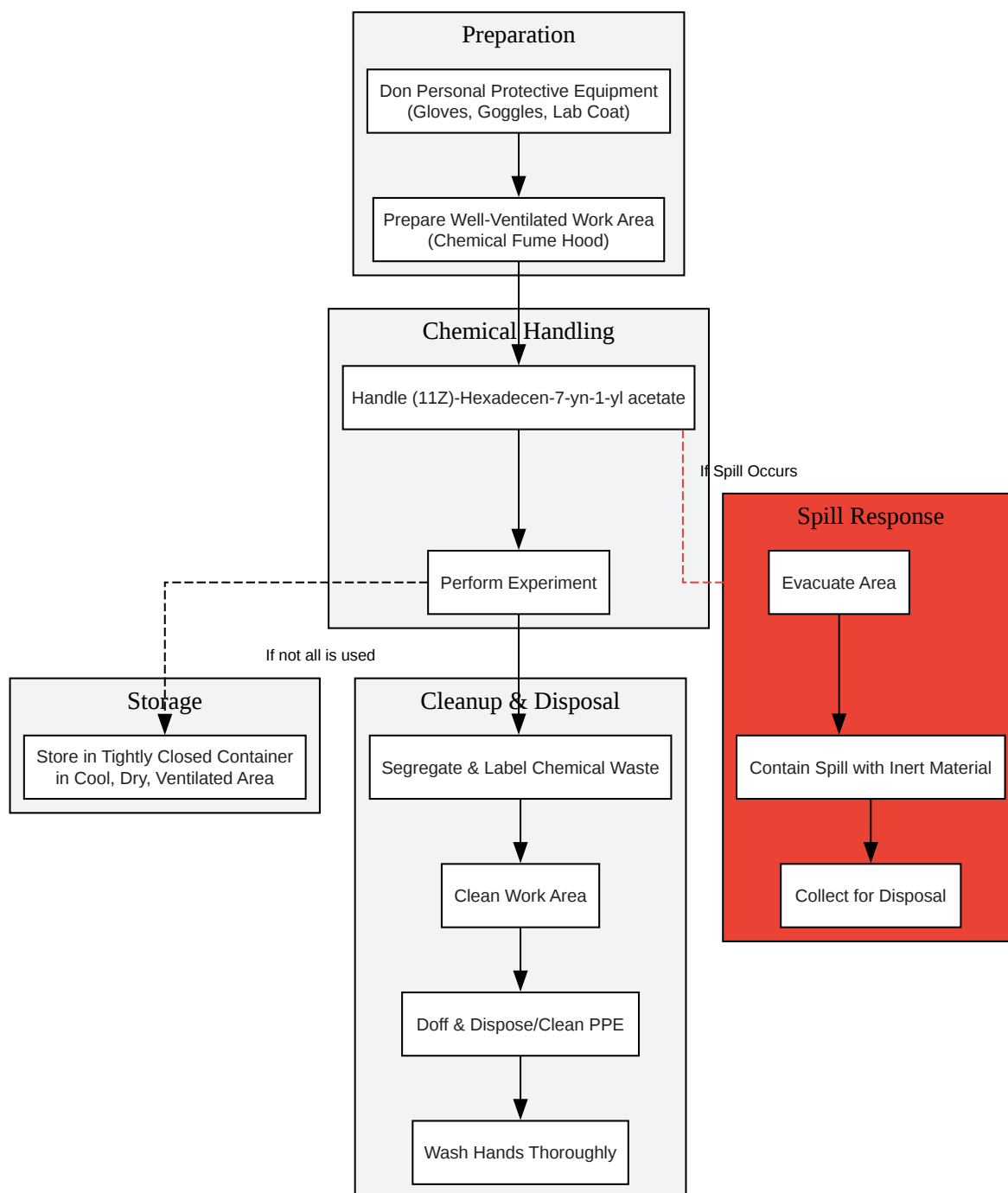
Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste material in a designated, labeled, and sealed container.
- Disposal Route: Dispose of the chemical waste through a licensed professional waste disposal service. Do not empty into drains or release into the environment.[\[1\]](#)
- Container Disposal: Empty containers may retain product residue and should be disposed of in the same manner as the chemical waste.

Visual Workflow for Handling (11Z)-Hexadecen-7-yn-1-yl acetate

The following diagram illustrates the standard operating procedure for safely handling **(11Z)-Hexadecen-7-yn-1-yl acetate** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **(11Z)-Hexadecen-7-yn-1-yl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemos.de [chemos.de]
- 2. 11-Hexadecenyl acetate, (11Z)- | C18H34O2 | CID 5364711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. (Z)-11-HEXADECEN-1-YL ACETATE | 34010-21-4 [amp.chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. adama.com [adama.com]
- 7. fragranceoilsdirect.co.uk [fragranceoilsdirect.co.uk]
- 8. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 9. youtube.com [youtube.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (11Z)-Hexadecen-7-yn-1-yl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013429#personal-protective-equipment-for-handling-11z-hexadecen-7-yn-1-yl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com